

# An In-depth Technical Guide to Methyl 3-methoxy-2-naphthoate

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## Compound of Interest

Compound Name: Methyl 3-methoxy-2-naphthoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-methoxy-2-naphthoate**, a key intermediate in organic synthesis. This document details its chemical properties, a validated synthesis protocol, and relevant safety information, presented in a format tailored for researchers and professionals in drug development and chemical sciences.

## Chemical and Physical Properties

**Methyl 3-methoxy-2-naphthoate**, with the IUPAC name methyl 3-methoxynaphthalene-2-carboxylate, is a naphthoic acid derivative. Its chemical structure consists of a naphthalene core substituted with a methoxy group at the 3-position and a methyl ester at the 2-position.

Table 1: Chemical and Physical Properties of **Methyl 3-methoxy-2-naphthoate**

Property	Value	Source
IUPAC Name	methyl 3-methoxynaphthalene-2-carboxylate	[1]
Synonyms	3-Methoxy-2-naphthoic Acid Methyl Ester	[2]
CAS Number	13041-60-6	[1]
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>3</sub>	[1][3]
Molecular Weight	216.23 g/mol	[1]
Appearance	White to light yellow powder or crystal	[2]
Melting Point	47.0 to 51.0 °C	[2]
Boiling Point	Approximately 334 °C	
Solubility	Soluble in ethanol, acetone, and dichloromethane; insoluble in water	

## Synthesis of Methyl 3-methoxy-2-naphthoate

The following is a detailed experimental protocol for the synthesis of **Methyl 3-methoxy-2-naphthoate** from 3-hydroxy-2-naphthoic acid, as described in Organic Syntheses.[4]

### Experimental Protocol

Materials and Equipment:

- 500 mL round-bottomed flask (oven-dried)
- Magnetic stir bar
- Argon inlet and rubber septum
- Heating mantle with oil bath

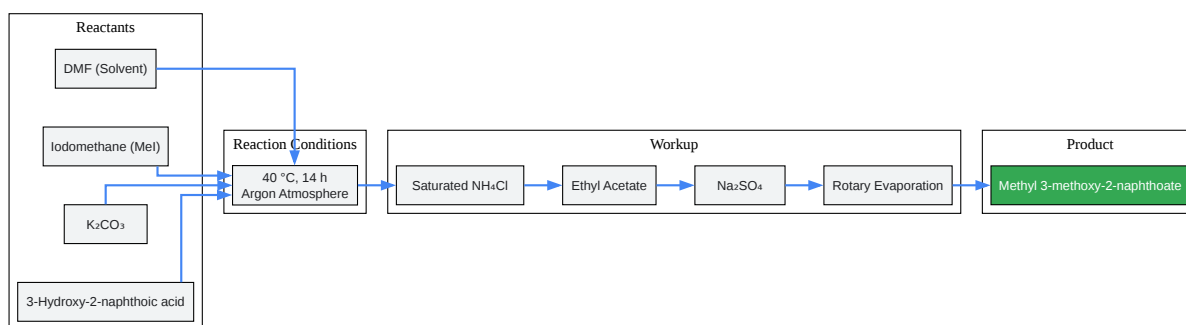
- Separatory funnel (500 mL)
- Rotary evaporator
- 3-hydroxy-2-naphthoic acid
- Potassium carbonate ( $K_2CO_3$ )
- Anhydrous N,N-dimethylformamide (DMF)
- Iodomethane (MeI)
- Saturated ammonium chloride ( $NH_4Cl$ ) solution
- Ethyl acetate (EtOAc)
- Brine

Procedure:

- To an oven-dried 500 mL round-bottomed flask equipped with a magnetic stir bar, add 3-hydroxy-2-naphthoic acid (10.1 g, 53.4 mmol, 1.0 equiv) and potassium carbonate (29.5 g, 213.6 mmol, 4.0 equiv).<sup>[4]</sup>
- Seal the flask with a rubber septum and establish an argon atmosphere by evacuating and back-filling with argon three times.<sup>[4]</sup>
- Through the septum, add anhydrous DMF (120 mL) via syringe.<sup>[4]</sup>
- Add iodomethane (17.3 mL, 277.7 mmol, 5.2 equiv) dropwise over 2 minutes.<sup>[4]</sup>
- Immerse the flask in a pre-heated oil bath at 40 °C and stir the mixture for 14 hours.<sup>[4]</sup>
- After 14 hours, allow the flask to cool to room temperature.
- Remove the septum and add 250 mL of saturated  $NH_4Cl$  solution.<sup>[4]</sup>
- Transfer the mixture to a 500 mL separatory funnel and extract with ethyl acetate (5 x 50 mL).<sup>[4]</sup>

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- The crude product can be further purified by recrystallization or column chromatography.

## Synthesis Workflow



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Caption: Synthesis of **Methyl 3-methoxy-2-naphthoate**.

## Spectroscopic Data

While specific experimental spectra for **Methyl 3-methoxy-2-naphthoate** are not readily available in the searched literature, predicted mass spectrometry data provides insight into its fragmentation patterns.

Table 2: Predicted Mass Spectrometry Data for **Methyl 3-methoxy-2-naphthoate**

Adduct	m/z	Predicted CCS (Å²)
[M+H] <sup>+</sup>	217.08592	144.5
[M+Na] <sup>+</sup>	239.06786	153.5
[M-H] <sup>-</sup>	215.07136	149.6
[M+NH <sub>4</sub> ] <sup>+</sup>	234.11246	164.5
[M+K] <sup>+</sup>	255.04180	151.4
[M] <sup>+</sup>	216.07809	148.3
Data from PubChemLite.[3]		

## Applications in Synthesis

**Methyl 3-methoxy-2-naphthoate** serves as a valuable intermediate in the synthesis of more complex molecules. For instance, it can be a precursor for the synthesis of other naphthalene derivatives that may have applications in pharmaceuticals and materials science. The ester and methoxy functionalities allow for a variety of chemical transformations.

## Safety and Handling

**Methyl 3-methoxy-2-naphthoate** is classified as an irritant.[1] It is important to handle this compound with appropriate personal protective equipment.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.[5]

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## References

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